

An In-depth Technical Guide to 2-(4-Formyl-2-methoxyphenoxy)acetamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	2-(4-Formyl-2-methoxyphenoxy)acetamide
Cat. No.:	B068186

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Disclaimer: This document provides a technical overview of **2-(4-formyl-2-methoxyphenoxy)acetamide**. It is important to note that this specific compound is not extensively studied in publicly available scientific literature. Therefore, this guide has been constructed by drawing inferences from established chemical principles and data available for structurally related compounds, particularly other vanillin derivatives. All information presented herein should be considered in this context and validated through direct experimentation.

Introduction

2-(4-Formyl-2-methoxyphenoxy)acetamide is a chemical compound belonging to the class of vanillin derivatives. Vanillin and its analogues are of significant interest to the scientific community due to their broad spectrum of biological activities, including antioxidant, antimicrobial, anti-inflammatory, and anticancer properties. This guide aims to provide researchers, scientists, and drug development professionals with a comprehensive understanding of the chemical properties, a plausible synthetic route, and potential biological activities of **2-(4-formyl-2-methoxyphenoxy)acetamide**, based on the current body of knowledge on related molecules.

Chemical and Physical Properties

The fundamental properties of **2-(4-formyl-2-methoxyphenoxy)acetamide** are summarized below. This information is primarily sourced from publicly accessible chemical databases.

Property	Value	Source
IUPAC Name	2-(4-formyl-2-methoxyphenoxy)acetamide	PubChem[1]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	PubChem[1]
Molecular Weight	209.20 g/mol	PubChem[1]
CAS Number	186685-89-2	PubChem[1]
Appearance	Predicted to be a solid at room temperature	Inferred
Solubility	Predicted to be soluble in organic solvents like DMSO and ethanol	Inferred

Proposed Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-(4-formyl-2-methoxyphenoxy)acetamide** is not readily available in the literature, a plausible synthetic route can be proposed based on standard organic chemistry reactions and established methods for the synthesis of similar acetamide derivatives from phenolic aldehydes. The proposed synthesis is a two-step process starting from the readily available vanillin.

Experimental Protocol

Step 1: Synthesis of 2-(4-formyl-2-methoxyphenoxy)acetic acid

This step involves the Williamson ether synthesis, a well-established method for forming ethers. Vanillin is reacted with an α -haloacetic acid ester (e.g., ethyl chloroacetate) in the presence of a base, followed by hydrolysis of the ester to the carboxylic acid.

- Materials: Vanillin, ethyl chloroacetate, potassium carbonate, acetone, sodium hydroxide, hydrochloric acid.
- Procedure:
 - To a solution of vanillin in acetone, add potassium carbonate.

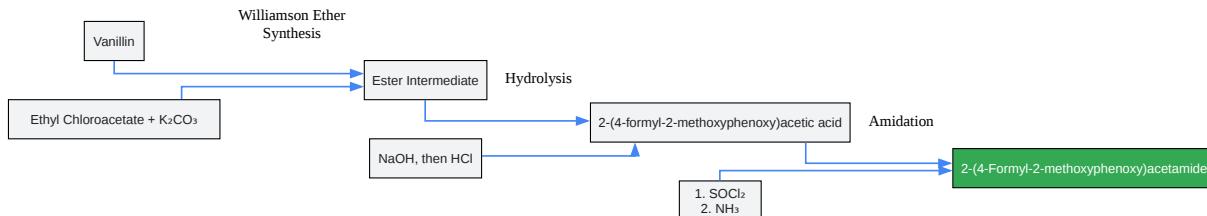
- Add ethyl chloroacetate dropwise to the stirring mixture.
- Reflux the reaction mixture for several hours until the reaction is complete (monitored by TLC).
- Cool the mixture, filter off the inorganic salts, and evaporate the solvent.
- To the resulting crude ester, add an aqueous solution of sodium hydroxide and stir at room temperature to hydrolyze the ester.
- Acidify the reaction mixture with hydrochloric acid to precipitate the carboxylic acid.
- Filter, wash with cold water, and dry to obtain 2-(4-formyl-2-methoxyphenoxy)acetic acid.

Step 2: Amidation of 2-(4-formyl-2-methoxyphenoxy)acetic acid

The final step is the conversion of the carboxylic acid to the primary amide. This can be achieved using a variety of standard amidation procedures.

- Materials: 2-(4-formyl-2-methoxyphenoxy)acetic acid, thionyl chloride or a carbodiimide coupling agent (e.g., EDC), ammonia solution or ammonium chloride with a base.
- Procedure (via an acid chloride):
 - Treat the carboxylic acid with thionyl chloride to form the corresponding acid chloride.
 - Carefully add the acid chloride to a cooled, concentrated solution of ammonia.
 - Stir the reaction mixture until the amidation is complete.
 - Collect the precipitated product by filtration, wash with water, and purify by recrystallization.

Synthesis Workflow

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A proposed two-step synthesis of **2-(4-formyl-2-methoxyphenoxy)acetamide** from vanillin.

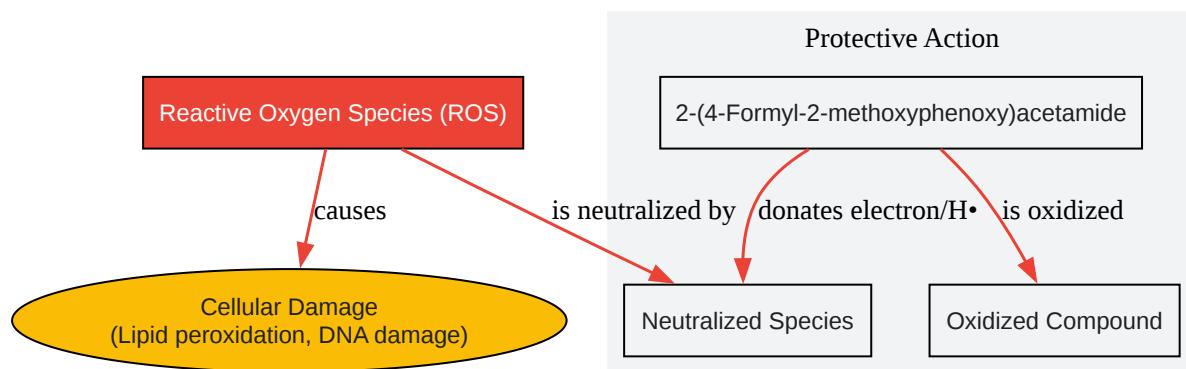
Potential Biological Activities and Mechanism of Action

The biological activities of **2-(4-formyl-2-methoxyphenoxy)acetamide** have not been explicitly reported. However, based on the known bioactivities of the vanillin scaffold, several potential applications can be inferred.

Antioxidant Activity

Vanillin and its derivatives are well-documented as potent antioxidants.^[2] The phenolic hydroxyl group and the methoxy group on the aromatic ring are key to their radical scavenging ability. It is plausible that **2-(4-formyl-2-methoxyphenoxy)acetamide** retains this antioxidant capacity.

Potential Mechanism: The antioxidant activity is likely exerted through the donation of a hydrogen atom from the phenolic hydroxyl group (if present, although in this molecule it is converted to an ether) or through the stabilization of radicals via resonance within the aromatic ring. The presence of the electron-donating methoxy group enhances this effect.



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Conceptual diagram of potential antioxidant mechanism.

Antimicrobial Activity

Many vanillin derivatives have demonstrated antimicrobial properties against a range of bacteria and fungi.^[3] The aldehyde group and the overall structure of the molecule can interfere with microbial cell membranes and metabolic pathways.

Potential Target Organisms and Data:

Organism Type	Potential Target Species	Inferred Activity
Bacteria	Escherichia coli, Staphylococcus aureus	Moderate to high
Fungi	Candida albicans, Aspergillus niger	Moderate

Note: The activity levels are inferred from studies on other vanillin derivatives and require experimental verification for **2-(4-formyl-2-methoxyphenoxy)acetamide**.

Conclusion and Future Directions

2-(4-Formyl-2-methoxyphenoxy)acetamide is a vanillin derivative with potential for interesting biological activities, particularly as an antioxidant and antimicrobial agent. This technical guide provides a foundational understanding of its properties and a plausible route for its synthesis. However, the lack of direct experimental data highlights a significant research gap.

Recommendations for Future Research:

- **Synthesis and Characterization:** The proposed synthetic route should be experimentally validated, and the resulting compound fully characterized using modern analytical techniques (NMR, Mass Spectrometry, IR, etc.).
- **Biological Screening:** A comprehensive biological evaluation of the synthesized compound should be undertaken to determine its antioxidant, antimicrobial, anti-inflammatory, and cytotoxic properties.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and evaluation of a library of related acetamide derivatives would provide valuable insights into the structural requirements for optimal biological activity.
- **Mechanistic Studies:** Should promising biological activity be identified, further studies to elucidate the specific molecular mechanisms of action would be warranted.

This guide serves as a starting point for researchers interested in exploring the potential of **2-(4-formyl-2-methoxyphenoxy)acetamide** and its derivatives in the fields of medicinal chemistry and drug discovery.

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References

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- 2. Novel vanillin derivatives: Synthesis, anti-oxidant, DNA and cellular protection properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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